

# EW-7195 stability and storage conditions

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## Compound of Interest

Compound Name: EW-7195

Cat. No.: B8240650

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## Technical Support Center: EW-7195

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **EW-7195**. Below you will find guidance on the stability and storage of this compound, as well as troubleshooting tips and frequently asked questions to ensure the integrity of your experiments.

## Stability and Storage Conditions

Proper storage of **EW-7195** is critical to maintain its potency and ensure experimental reproducibility. The following table summarizes the recommended storage conditions for **EW-7195** in both solid and solvent forms.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	---
4°C	2 years	---	
In Solvent (e.g., DMSO)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Once thawed, aliquots may be kept at 4°C for up to 2 weeks. <a href="#">[1]</a>	

Shipping Conditions: **EW-7195** is typically shipped at room temperature in its solid form.[\[2\]](#)  
Short periods at ambient temperatures during shipping are not expected to significantly affect the product's quality or efficacy.[\[3\]](#)

## Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **EW-7195**.

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	Insufficient mixing or temperature.	To achieve a higher solubility in DMSO (up to 50 mg/mL), warm the tube to 37°C and use an ultrasonic bath to aid dissolution. <a href="#">[4]</a>
Compound has precipitated out of solution.	If the compound has been stored in solution, briefly centrifuge the vial to collect all the liquid at the bottom before use. <a href="#">[5]</a> If precipitation is observed, gentle warming and sonication may help redissolve the compound.	
Inconsistent Experimental Results	Improper storage leading to degradation.	Ensure the compound is stored at the recommended temperatures and within the specified timeframes. Avoid repeated freeze-thaw cycles by preparing single-use aliquots of the stock solution. <a href="#">[1]</a> <a href="#">[6]</a>
Inaccurate solution concentration.	Verify the calculations for preparing your stock and working solutions. Use a calibrated balance and pipettes for accurate measurements.	
Cell Toxicity Observed	High concentration of DMSO in the final working solution.	When preparing working solutions from a DMSO stock, ensure the final concentration of DMSO in the cell culture medium is less than 0.5% to avoid cytotoxicity. <a href="#">[6]</a> It is advisable to include a vehicle control (medium with the same

DMSO concentration) in your experiments.[\[6\]](#)

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## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **EW-7195**?

A1: **EW-7195** is soluble in DMSO at a concentration of 50 mg/mL (123.02 mM), though this may require gentle warming and ultrasonication to fully dissolve.[\[2\]](#)[\[4\]](#) For in vivo experiments, if using DMSO to prepare a stock solution, it should be further diluted with a hydrotropy agent like sodium carboxymethyl cellulose (CMC-Na) or Tween 80, ensuring the final DMSO concentration is low to avoid toxicity.[\[1\]](#)

Q2: Can I store my **EW-7195** stock solution at 4°C?

A2: Once a stock solution is prepared, it is best to store it in aliquots at -20°C or -80°C.[\[1\]](#)[\[6\]](#) However, once an aliquot is thawed, it can be kept at 4°C for up to two weeks.[\[1\]](#)

Q3: My vial of powdered **EW-7195** arrived without a cold pack. Is it still viable?

A3: Yes. **EW-7195** is stable when shipped at room temperature as a solid.[\[2\]](#) The recommended storage conditions apply to long-term storage.

Q4: What is the mechanism of action of **EW-7195**?

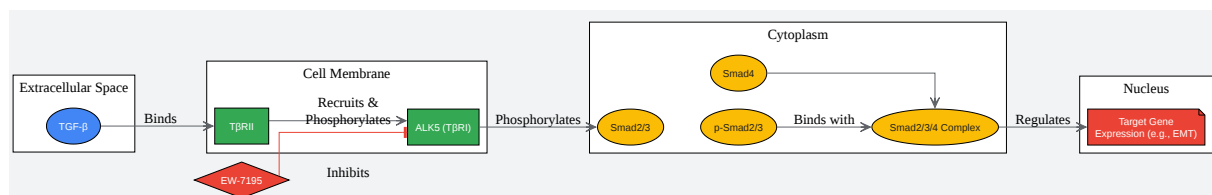
A4: **EW-7195** is a potent and selective inhibitor of the TGF- $\beta$  type I receptor kinase, ALK5 (Activin receptor-like kinase 5), with an IC<sub>50</sub> of 4.83 nM.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) By inhibiting ALK5, **EW-7195** blocks the phosphorylation of Smad2 and the subsequent nuclear translocation of the Smad2/3 complex.[\[2\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) This inhibition of the TGF- $\beta$ /Smad signaling pathway can prevent processes such as the epithelial-to-mesenchymal transition (EMT).[\[2\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

## Experimental Protocols & Visualizations

### EW-7195 Signaling Pathway

**EW-7195** targets the TGF- $\beta$  signaling pathway by inhibiting the ALK5 kinase. This prevents the downstream signaling cascade that leads to changes in gene expression involved in processes

like EMT.

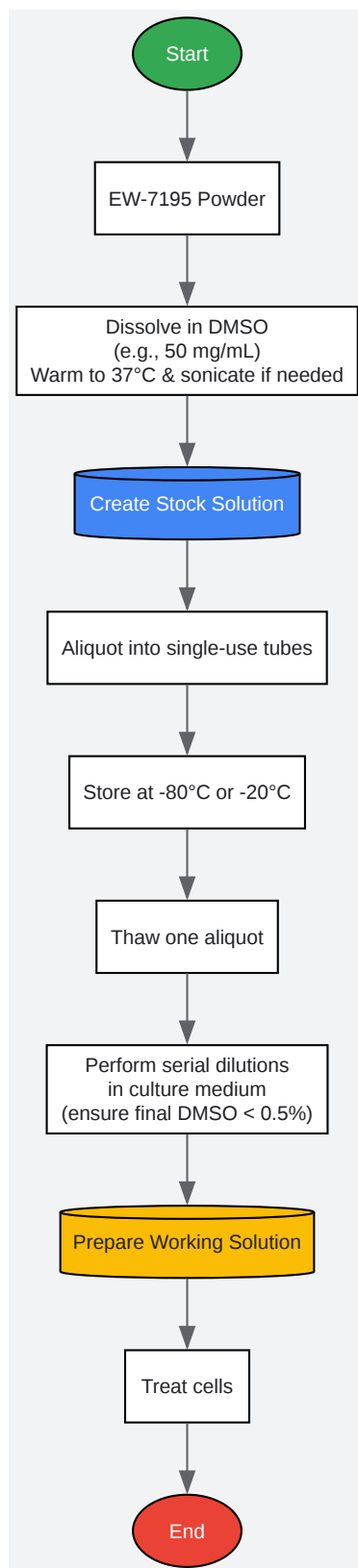


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Caption: TGF-β signaling pathway and the inhibitory action of **EW-7195** on ALK5.

## Experimental Workflow: Preparing **EW-7195** for In Vitro Assays

The following workflow outlines the general steps for preparing **EW-7195** for use in cell-based experiments.



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Caption: A standard workflow for the preparation of **EW-7195** for in vitro experiments.

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